

3-Amino-6-methoxypyridazine chemical properties and structure

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Compound of Interest

Compound Name: 3-Amino-6-methoxypyridazine

Cat. No.: B1266373

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An In-depth Technical Guide to 3-Amino-6-methoxypyridazine

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **3-Amino-6-methoxypyridazine**, tailored for researchers, scientists, and professionals in drug development.

Introduction

3-Amino-6-methoxypyridazine is a heterocyclic organic compound featuring a pyridazine ring substituted with an amino group at the 3-position and a methoxy group at the 6-position.^[1] This structure consists of a six-membered aromatic ring with two adjacent nitrogen atoms, which gives the compound distinct electronic and chemical properties.^[1] The presence of both an electron-donating amino group and a methoxy group modifies its reactivity and utility.^[1] It is a significant intermediate in the synthesis of various pharmaceuticals, agrochemicals, and functional materials.^{[1][2]} Derivatives of this compound have been investigated for a range of biological activities, including antimicrobial, anticancer, and enzyme-inhibiting properties.^{[1][2]}

Chemical Structure and Identification

The structural and identifying information for **3-Amino-6-methoxypyridazine** is summarized below.

Identifier	Value
IUPAC Name	6-methoxypyridazin-3-amine[2][3][4]
CAS Number	7252-84-8[2][3][4][5][6][7][8]
Molecular Formula	C ₅ H ₇ N ₃ O[2][5][7][8][9][10]
SMILES	COc1=NN=C(C=C1)N[2][3]
InChI	InChI=1S/C5H7N3O/c1-9-5-3-2-4(6)7-8-5/h2-3H,1H3,(H2,6,7)[2][3]
InChIKey	YPWPBPONDYDVMLX-UHFFFAOYSA-N[2][3]

Physicochemical Properties

The key physicochemical properties of **3-Amino-6-methoxypyridazine** are presented in the table below. The compound is a white to off-white solid.[10] It shows moderate solubility in polar organic solvents like methanol, ethanol, and dimethyl sulfoxide, but its aqueous solubility is limited.[1]

Property	Value
Molecular Weight	125.13 g/mol [2][3][5][7][8]
Melting Point	108-109 °C[1][10] or 103-105 °C[5][6]
Boiling Point (Predicted)	353.5 ± 22.0 °C at 760 mmHg[1][10]
Density (Predicted)	1.224 g/cm ³ [1][10]
pKa (Predicted)	5.84 ± 0.10[10]
XLogP3	-0.4[3]
Topological Polar Surface Area	61 Å ² [3]

Spectroscopic Data

Characterization of **3-Amino-6-methoxypyridazine** is typically confirmed using standard analytical techniques such as nuclear magnetic resonance (NMR) spectroscopy, infrared (IR)

spectroscopy, and mass spectrometry.[\[1\]](#)

- ^1H NMR (CDCl_3): δ 6.81 (m, 2H), 4.62 (br s, 2H), 4.00 (s, 3H)[\[5\]](#)

Experimental Protocols

Synthesis of 3-Amino-6-methoxypyridazine from 3-Amino-6-chloropyridazine[\[5\]](#)[\[6\]](#)

This protocol describes a common method for synthesizing the title compound via nucleophilic substitution.

Materials:

- 3-Amino-6-chloropyridazine (3.40 g, 0.026 mol)
- Sodium metal (0.61 g, 0.027 mol)
- Anhydrous Methanol (50 ml)
- Petroleum ether-chloroform solution (60:40)
- Activated charcoal
- Carius tube and furnace

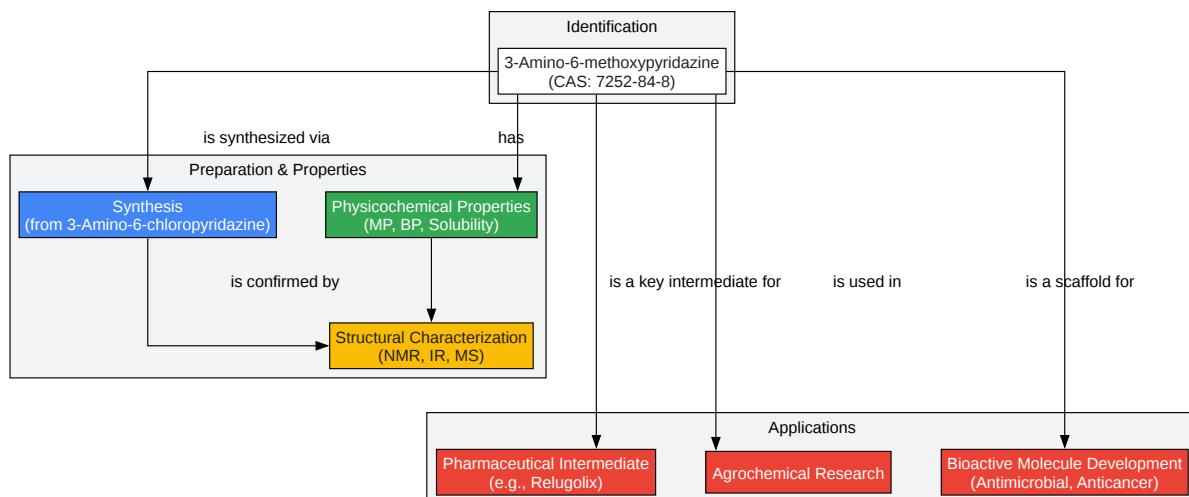
Procedure:

- A solution of sodium methoxide in methanol is prepared by carefully dissolving 0.61 g of clean sodium metal in 50 ml of anhydrous methanol.
- 3.40 g of 3-amino-6-chloropyridazine is placed in a Carius tube with the freshly prepared sodium methoxide solution.
- The Carius tube is sealed and heated in a Carius furnace at 160 °C for 20-24 hours.[\[5\]](#)
- After heating, the tube is allowed to cool to room temperature before being carefully opened.
- The contents are removed, and the resulting light brown solid is filtered off.

- The filtrate is concentrated by evaporating it to dryness at room temperature using an air jet.
- The resulting orange-brown crystalline solid is dissolved in a 60:40 petroleum ether-chloroform solution.
- The solution is treated with activated charcoal to decolorize it and then filtered.
- The filtrate is concentrated to yield the product, which can be further purified by recrystallization from n-amyl chloride to obtain a white, crystalline solid of **3-amino-6-methoxypyridazine**.^{[5][6]} The reported yield for a similar reaction was 85.7%.^[5]

Logical Workflow

The following diagram illustrates the logical relationship between the identification, synthesis, characterization, and application of **3-Amino-6-methoxypyridazine**.



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Caption: Logical workflow for **3-Amino-6-methoxypyridazine**.

Applications and Research Interest

3-Amino-6-methoxypyridazine is a valuable building block in medicinal chemistry and organic synthesis.^[1] Its primary applications are in the development of bioactive molecules and functional materials.^[1]

- Pharmaceuticals: It is a crucial intermediate in the synthesis of various pharmacologically active compounds, including kinase inhibitors and antimicrobial agents.^{[1][2]} Notably, it is a

key intermediate in the preparation of Relugolix, a drug used to treat conditions like endometriosis and prostate cancer.[6]

- Agrochemicals: Pyridazine derivatives with amino and methoxy groups have been explored as potential herbicides and fungicides in agricultural research.[1] The methoxy group can improve properties like membrane permeability and metabolic stability.[1]
- Materials Science: The compound is also utilized in the design of organic semiconductors and fluorescent probes, where its heterocyclic ring and electron-rich substituents contribute to desirable photophysical properties.[1]

Safety Information

3-Amino-6-methoxypyridazine is associated with several hazard classifications. It should be handled with appropriate laboratory precautions to minimize exposure.[1]

- GHS Hazard Statements:
 - H302: Harmful if swallowed.[1][3]
 - H315: Causes skin irritation.[1][3]
 - H319: Causes serious eye irritation.[1][3]
 - H335: May cause respiratory irritation.[1][3]
- Precautionary Statements: Recommended precautions include avoiding breathing dust, washing skin thoroughly after handling, using only in well-ventilated areas, and wearing protective gloves, clothing, and eye protection.[11] In case of contact or inhalation, specific first-aid measures should be followed, and medical attention may be required.[11] Storage should be in a well-ventilated, locked place with the container tightly closed.[11]

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